

Technical Monograph: 5-Chloro-4-fluoro-1-methyl-1H-pyrazole

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Compound of Interest

Compound Name: 5-Chloro-4-fluoro-1-methyl-1H-pyrazole

Cat. No.: B13960371

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A Strategic Intermediate for Halogenated Pyrazole Scaffolds

Part 1: Chemical Identity & Physiochemical Profile

The compound **5-Chloro-4-fluoro-1-methyl-1H-pyrazole** represents a highly specialized "privileged scaffold" in modern medicinal chemistry and agrochemical synthesis. Unlike its mono-halogenated congeners, this di-halogenated motif offers a unique orthogonal reactivity profile, allowing for precise structure-activity relationship (SAR) tuning. The 4-fluoro substituent modulates metabolic stability (blocking C4 oxidation) and pKa, while the 5-chloro position serves as a versatile handle for cross-coupling reactions or nucleophilic aromatic substitution ().

Core Data Table

Property	Specification
IUPAC Name	5-Chloro-4-fluoro-1-methyl-1H-pyrazole
CAS Number	1443288-61-6
Molecular Formula	
Molecular Weight	134.54 g/mol
Appearance	White to off-white crystalline solid or oil (purity dependent)
Solubility	Soluble in DMSO, Methanol, DCM; Sparingly soluble in water
Calculated LogP	~1.2 (Lipophilic, suitable for CNS penetration models)
pKa (Conj. Acid)	~0.5 (Electron-deficient ring reduces basicity of N2)
Key Analogs	5-Chloro-4-fluoro-1,3-dimethyl-1H-pyrazole (CAS 1909319-19-2)

Part 2: Synthetic Routes & Process Chemistry[1]

The synthesis of **5-chloro-4-fluoro-1-methyl-1H-pyrazole** requires navigating the competing directing effects of the pyrazole nitrogen and existing substituents. Two primary methodologies are employed: Sequential C-H Functionalization (Discovery Route) and De Novo Cyclization (Process Route).

Route A: Sequential C-H Functionalization (Discovery Scale)

This route utilizes the inherent reactivity differences between C4 (electrophilic susceptibility) and C5 (acidity).

- Step 1: Electrophilic Fluorination Treatment of 1-methyl-1H-pyrazole with an electrophilic fluorinating agent (e.g., Selectfluor™) selectively targets the C4 position due to its high

electron density.

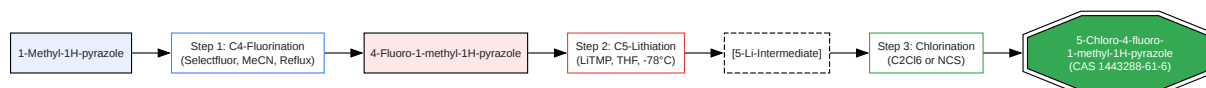
- Step 2: Directed Lithiation & Chlorination The C5 proton in 1-methyl-4-fluoropyrazole is the most acidic site. Deprotonation with a hindered base (LiTMP or LDA) at -78°C generates the C5-lithio species, which is quenched with a chlorinating source (hexachloroethane or NCS).

Route B: The "Halex" Process (Industrial Concept)

For large-scale manufacturing, halogen exchange (Halex) is often preferred to avoid cryogenic steps.

- Precursor: 5-Chloro-1-methyl-1H-pyrazole-4-carbonyl chloride (CAS 110763-09-2).
- Mechanism: Decarbonylation or functional group interconversion sequences are used to install the fluorine atom, often utilizing KF/sulfolane systems at elevated temperatures.

Visualization: Synthesis Workflow



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Figure 1: Sequential C-H functionalization strategy for the synthesis of the target scaffold.

Part 3: Applications in Drug Discovery & Agrochemistry[2]

This scaffold acts as a critical "linchpin" in fragment-based drug discovery (FBDD). Its value lies in the C5-Chloro atom, which serves as a leaving group for coupling reactions, while the C4-Fluoro atom remains inert, providing electronic modulation.

Kinase Inhibitor Development

In kinase inhibitors, the pyrazole ring often mimics the adenine ring of ATP.

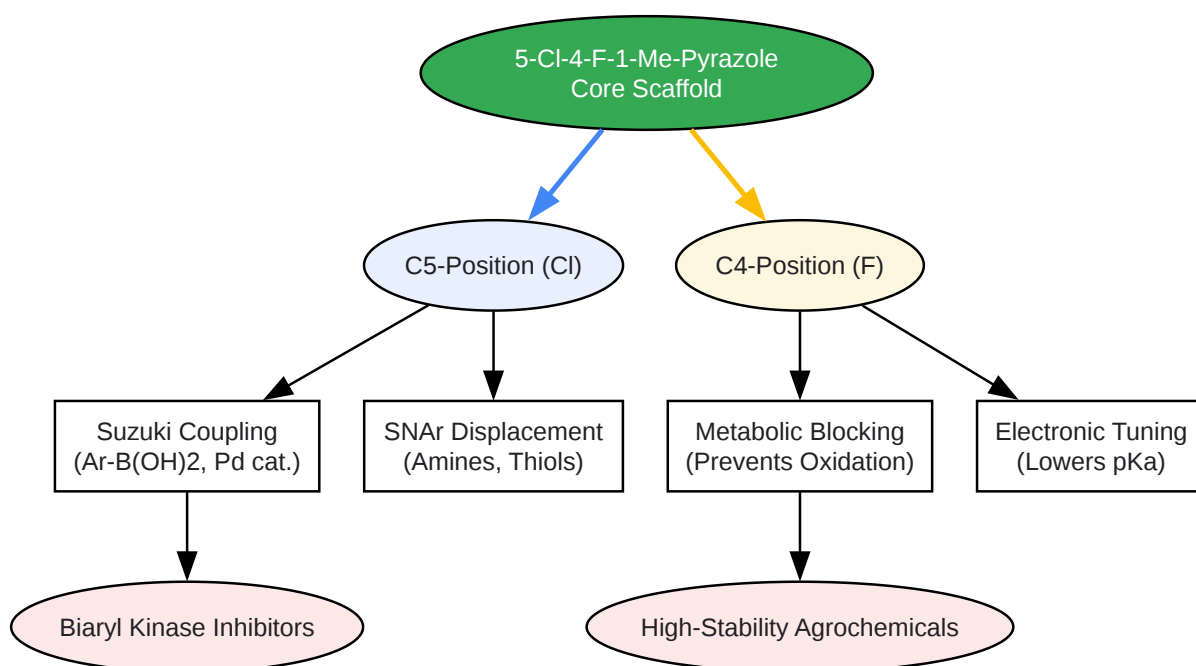
- Role of F: The C4-fluorine atom can engage in non-covalent interactions with the protein backbone or gatekeeper residues, while lowering the basicity of N2 to improve selectivity.
- Role of Cl: The C5-chlorine allows for Suzuki-Miyaura coupling to aryl boronic acids, extending the molecule into the hydrophobic pocket.

SDHI Fungicides (Agrochemicals)

Succinate dehydrogenase inhibitors (SDHIs) frequently utilize pyrazole-4-carboxamides.

- Metabolic Blocking: The C4-F substituent blocks oxidative metabolism (P450-mediated hydroxylation) at the 4-position, significantly extending the half-life of the active ingredient in planta.

Visualization: Functionalization Logic



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Figure 2: Orthogonal reactivity map demonstrating the divergent utility of the C5-Cl and C4-F handles.

Part 4: Handling, Safety, & Stability

Protocol for Handling

As a halogenated heterocycle, this compound should be treated as a potential skin sensitizer and irritant.

- **Storage:** Store at 2-8°C under an inert atmosphere (Argon/Nitrogen). Halogenated pyrazoles can be sensitive to moisture over long periods.
- **Solubility:** Prepare stock solutions in DMSO or DMF. Avoid protic solvents if long-term stability is required, although short-term stability in methanol is acceptable.
- **Safety:** Wear nitrile gloves and safety goggles. Perform all weighing and transfer operations in a fume hood to avoid inhalation of dust/vapors.

Stability Profile

- **Thermal:** Generally stable up to 150°C; however, the C-Cl bond can be labile under high temperatures in the presence of strong nucleophiles.
- **Chemical:** Resistant to acidic hydrolysis. Susceptible to nucleophilic attack at C5 under basic conditions.

References

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